

CAS number 27988-75-6 properties and uses

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Potassium tetrachloroaurate(III) hydrate
Cat. No.:	B1434551

[Get Quote](#)

An In-depth Technical Guide to 2-(2-Aminoethoxy)ethanol

It is important to note that the CAS number 27988-75-6 provided in the topic corresponds to **Potassium tetrachloroaurate(III) hydrate**. This guide focuses on the specified chemical name, 2-(2-aminoethoxy)ethanol, for which the correct CAS number is 929-06-6.

This technical guide provides a comprehensive overview of the properties, synthesis, analysis, and applications of 2-(2-aminoethoxy)ethanol, also known as Diglycolamine (DGA), with a focus on its relevance to researchers, scientists, and drug development professionals.

Chemical and Physical Properties

2-(2-Aminoethoxy)ethanol is a bifunctional organic compound containing both a primary amine and a primary alcohol functional group. This structure allows it to participate in a wide range of chemical reactions. It is a colorless to light yellow, slightly viscous liquid with a mild amine-like odor.^{[1][2]} It is miscible with water, alcohols, and aromatic hydrocarbons.^[3]

Table 1: Physical and Chemical Properties of 2-(2-Aminoethoxy)ethanol

Property	Value	Reference(s)
CAS Number	929-06-6	[4]
Molecular Formula	C4H11NO2	[4]
Molecular Weight	105.14 g/mol	[4]
Appearance	Colorless to yellowish liquid	[1] [2]
Odor	Mild amine-like	[2]
Melting Point	-12.5 °C	[5]
Boiling Point	218-224 °C	[5]
Density	1.048 g/mL at 25 °C	[6]
Flash Point	127 °C (261 °F)	[7]
Vapor Pressure	<0.1 hPa at 20 °C	[5]
Water Solubility	Miscible	[3]
logP	-1.298 (estimated)	[8]
pKa	14.37 ± 0.10 (Predicted)	

Synthesis

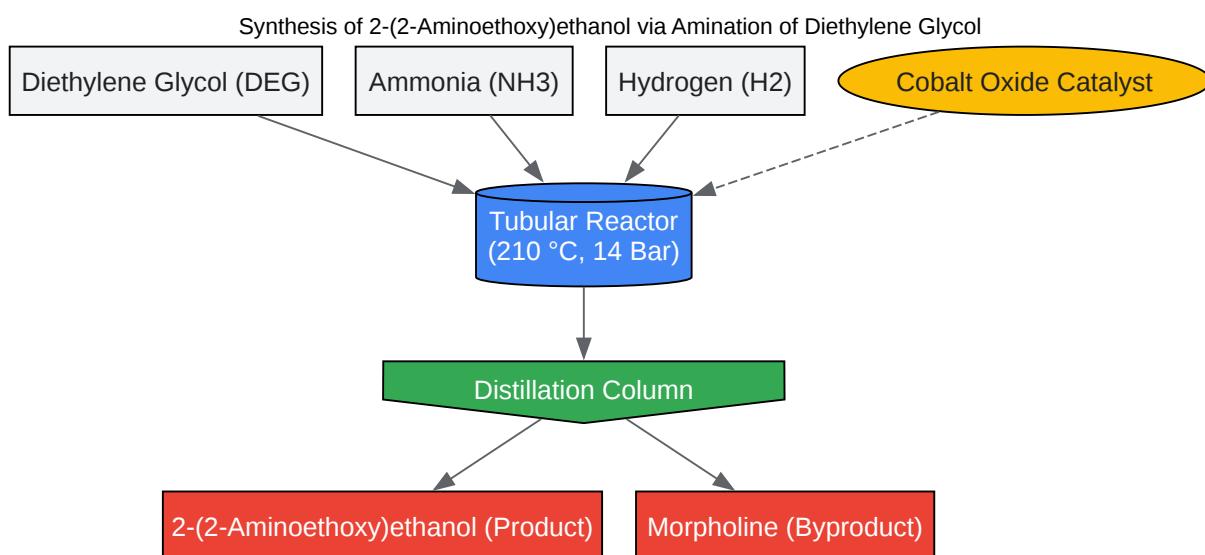
Several methods for the synthesis of 2-(2-aminoethoxy)ethanol have been reported, primarily involving the amination of diethylene glycol or the reaction of ammonia with epichlorohydrin.

Synthesis via Amination of Diethylene Glycol

A common industrial method involves the reaction of diethylene glycol (DEG) with ammonia in the presence of a catalyst. The reaction conditions, including temperature, pressure, and the choice of catalyst, can be varied to optimize the yield of 2-(2-aminoethoxy)ethanol over the co-product, morpholine.[\[9\]](#)

Experimental Protocol: Catalytic Amination of Diethylene Glycol[\[9\]](#)

- Catalyst Preparation: A catalyst, such as cobalt oxide on a support like kieselguhr, is charged into a tubular reactor.
- Reduction: The catalyst is reduced under a flow of hydrogen gas at an elevated temperature (e.g., 200 °C).
- Reaction: Diethylene glycol (DEG), ammonia, and hydrogen gas are fed into the reactor in a downflow mode at a controlled temperature (e.g., 210 °C) and pressure (e.g., 14 Bar).
- Product Collection: The reaction mixture is collected over several hours.
- Purification: The products, 2-(2-aminoethoxy)ethanol and morpholine, are separated by distillation.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of 2-(2-aminoethoxy)ethanol.

Synthesis from Ammonia and Epichlorohydrin

2-(2-Aminoethoxy)ethanol can also be synthesized by the reaction of an ammonia solution with epichlorohydrin. This reaction can be carried out under atmospheric or high-pressure conditions.[\[10\]](#)

Experimental Protocol: Reaction of Ammonia and Epichlorohydrin[\[10\]](#)

- Reaction Setup: A solution of ammonia is added to a three-neck flask (for atmospheric reaction) or a high-pressure reactor.
- Addition of Epichlorohydrin: Epichlorohydrin is slowly added to the ammonia solution with stirring.
- Reaction Conditions: The reaction is maintained at a constant temperature (e.g., 80 °C) and pressure (for high-pressure reaction, e.g., 1.2 MPa with nitrogen) for approximately 5 hours.
- Work-up: The reaction mixture is cooled.
- Purification: The product is purified by distillation under reduced pressure.

Analytical Methods

A variety of analytical techniques are employed for the characterization and quantification of 2-(2-aminoethoxy)ethanol.

Table 2: Analytical Techniques for 2-(2-Aminoethoxy)ethanol

Technique	Description	Reference(s)
Gas Chromatography (GC)	GC is used for the separation and quantification of 2-(2-aminoethoxy)ethanol, often with a Flame Ionization Detector (FID). A suitable column is a DB-624.	[11]
Gas Chromatography-Mass Spectrometry (GC-MS)	GC-MS provides identification of the compound based on its mass spectrum and retention time.	[5]
High-Performance Liquid Chromatography (HPLC)	Reversed-phase HPLC with a C18 column can be used for the analysis of 2-(2-aminoethoxy)ethanol and its derivatives. Derivatization with reagents like o-phthalaldehyde is often required for UV detection.	[3][12]
Nuclear Magnetic Resonance (NMR) Spectroscopy	¹ H NMR and ¹³ C NMR are used for structural elucidation. The ¹ H NMR spectrum in CDCl ₃ shows characteristic peaks for the different proton environments.	[13]

¹H NMR Spectral Data (in CDCl₃)[13]

- ~3.70 ppm: Triplet, corresponding to the protons on the carbon adjacent to the hydroxyl group (-CH₂OH).
- ~3.56 ppm: Triplet, corresponding to the protons on the carbon adjacent to the ether oxygen (-OCH₂CH₂OH).

- ~3.52 ppm: Triplet, corresponding to the protons on the carbon adjacent to the ether oxygen and the amino group (-OCH₂CH₂NH₂).
- ~2.87 ppm: Triplet, corresponding to the protons on the carbon adjacent to the amino group (-CH₂NH₂).
- ~2.8 ppm: Broad singlet, corresponding to the protons of the amino and hydroxyl groups (-NH₂, -OH).

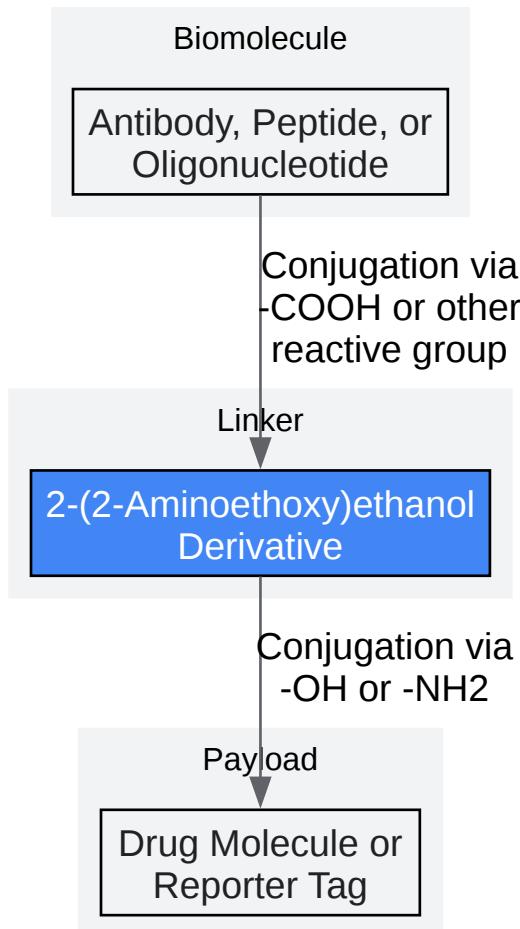
Applications in Research and Drug Development

While 2-(2-aminoethoxy)ethanol has broad industrial applications, its bifunctional nature makes it a valuable building block in pharmaceutical and life sciences research.

Bioconjugation and Linker Chemistry

The primary amine and hydroxyl groups of 2-(2-aminoethoxy)ethanol allow for its use as a flexible linker in bioconjugation. It can be used to connect biomolecules, such as peptides, oligonucleotides, and antibodies, to other molecules like drugs or fluorescent probes.[\[10\]](#)[\[14\]](#) Its derivatives are employed in the synthesis of more complex linkers for antibody-drug conjugates (ADCs).[\[15\]](#)

Role of 2-(2-Aminoethoxy)ethanol as a Linker

[Click to download full resolution via product page](#)

Caption: Use of 2-(2-aminoethoxy)ethanol as a bifunctional linker.

Pharmaceutical Intermediate

2-(2-Aminoethoxy)ethanol serves as a starting material or intermediate in the synthesis of various pharmaceutically active compounds. For instance, it has been used in the preparation of TD-4306, a long-acting β 2 agonist for the treatment of asthma and chronic obstructive pulmonary disease.^[10] Its derivatives are also used in the synthesis of enzyme inhibitors.

Enzyme Inhibition Studies

Derivatives of 2-(2-aminoethoxy)ethanol have been synthesized and evaluated as inhibitors of enzymes such as N-acetyl- β -D-hexosaminidase. This suggests its potential as a scaffold for

the development of novel enzyme inhibitors.

Safety and Toxicology

2-(2-Aminoethoxy)ethanol is corrosive and can cause severe skin burns and eye damage.[\[16\]](#) Inhalation can irritate the respiratory tract.[\[17\]](#) It is important to handle this chemical with appropriate personal protective equipment in a well-ventilated area.

Table 3: Acute Toxicity Data for 2-(2-Aminoethoxy)ethanol

Route	Species	Value	Reference(s)
Oral LD50	Rat	3000 mg/kg	[18]
Oral LD50	Mouse	2825 mg/kg	[8]
Dermal LD50	Rabbit	1260 mg/kg	[18]
Inhalation LC50	Rat	> 8.7 mg/m ³ (8 h)	[18]
Aquatic Toxicity (Daphnia magna)	EC50 (48h)	190 mg/L	[16]
Aquatic Toxicity (Green algae)	IC50 (72h)	162 mg/L	[16]

Studies have shown that 2-(2-aminoethoxy)ethanol is not likely to be a skin sensitizer and has not shown genotoxic or carcinogenic potential in various studies.[\[1\]](#)[\[19\]](#)

Other Industrial Applications

Beyond its use in research, 2-(2-aminoethoxy)ethanol has a wide range of industrial applications, including:

- **Gas Treating:** It is used as a solvent to remove acidic gases like hydrogen sulfide and carbon dioxide from natural gas and refinery streams.[\[11\]](#)[\[20\]](#)
- **Surfactants and Detergents:** It serves as a precursor in the production of surfactants and foam stabilizers.[\[3\]](#)

- Metalworking Fluids: It is used as a corrosion inhibitor and pH buffer in metalworking fluids. [\[3\]](#)
- Coatings and Adhesives: It is a component in the formulation of coatings and adhesives. [\[3\]](#)

Conclusion

2-(2-Aminoethoxy)ethanol is a versatile bifunctional molecule with a broad spectrum of applications. For researchers and drug development professionals, its utility as a flexible linker in bioconjugation and as a precursor for the synthesis of biologically active molecules is of particular interest. A thorough understanding of its chemical properties, synthesis, and handling requirements is essential for its effective and safe use in a research setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. download.bASF.com [download.bASF.com]
- 2. applications.emro.who.int [applications.emro.who.int]
- 3. akjournals.com [akjournals.com]
- 4. researchgate.net [researchgate.net]
- 5. phcogj.com [phcogj.com]
- 6. researchgate.net [researchgate.net]
- 7. epa.gov [epa.gov]
- 8. 2-(2-aminoethoxy) ethanol, 929-06-6 [thegoodsentscompany.com]
- 9. The synthesis method of 2-(2-Aminoethoxy)ethanol_Chemicalbook [chemicalbook.com]
- 10. chemimpex.com [chemimpex.com]
- 11. researchgate.net [researchgate.net]
- 12. Nutrient Profiling and Evaluation of Fish As a Dietary Component [cifri.res.in]

- 13. 2-(2-Aminoethoxy)ethanol | 929-06-6 [chemicalbook.com]
- 14. researchgate.net [researchgate.net]
- 15. benchchem.com [benchchem.com]
- 16. sigmaaldrich.com [sigmaaldrich.com]
- 17. benchchem.com [benchchem.com]
- 18. WO2002042259A2 - Methods of synthesizing and using derivatives of [2-(2-aminoethoxy)ethoxy] acetic acid - Google Patents [patents.google.com]
- 19. download.bASF.com [download.bASF.com]
- 20. Linker Design for the Antibody Drug Conjugates: A Comprehensive Review - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [CAS number 27988-75-6 properties and uses]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1434551#cas-number-27988-75-6-properties-and-uses\]](https://www.benchchem.com/product/b1434551#cas-number-27988-75-6-properties-and-uses)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

